

# Early Research and Discovery of Phenyltrimethylammonium Bromide: A Technical Guide

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## Compound of Interest

Compound Name: *Phenyltrimethylammonium  
bromide*

Cat. No.: *B102338*

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## Abstract

This technical guide provides an in-depth overview of the early research and discovery of **Phenyltrimethylammonium bromide**, a quaternary ammonium salt that has become a significant reagent in organic synthesis. This document details the foundational synthesis, initial characterization, and early understanding of this compound, drawing from seminal publications in the early 20th century. Experimental protocols from this era are presented, alongside the limited quantitative data available from these initial studies. The information is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of the historical context and fundamental chemistry of **Phenyltrimethylammonium bromide**.

## Introduction

**Phenyltrimethylammonium bromide**, with the chemical formula  $C_6H_5N(CH_3)_3Br$ , belongs to the class of quaternary ammonium salts. These compounds are characterized by a central nitrogen atom bonded to four organic groups, resulting in a permanent positive charge. The early 20th century saw a burgeoning interest in the synthesis and properties of quaternary ammonium salts, driven by their potential applications as surfactants and antimicrobial agents. It was within this scientific context that **Phenyltrimethylammonium bromide** was first synthesized and characterized. A pivotal early report on the preparation of

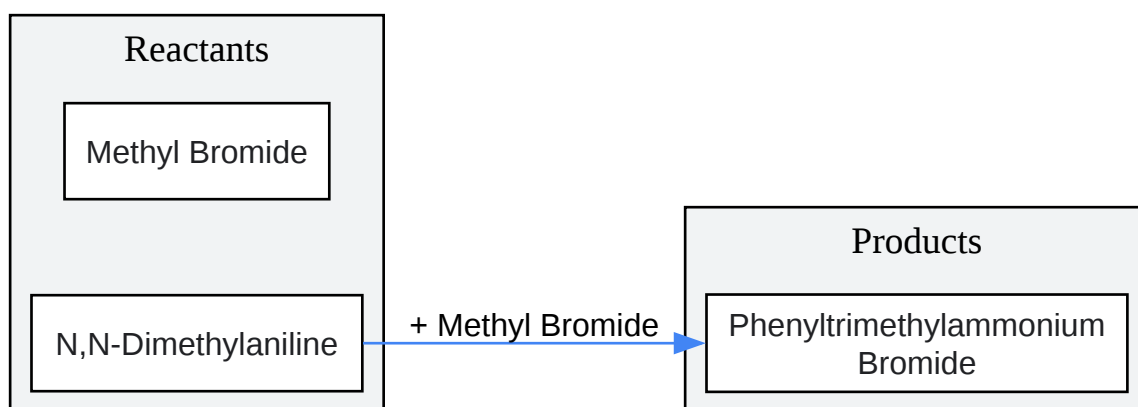
phenyltrimethylammonium compounds comes from the work of D. Vorländer and E. Siebert in 1919, published in the "Berichte der deutschen chemischen Gesellschaft." Their work on the addition of bromine to phenylpropionic acid utilized phenyltrimethylammonium salts and provided a basis for their preparation.

## Early Synthesis and Discovery

The foundational method for the synthesis of **Phenyltrimethylammonium bromide** is the quaternization of N,N-dimethylaniline. This reaction, a specific example of the Menshutkin reaction, involves the alkylation of a tertiary amine with an alkyl halide. In the case of **Phenyltrimethylammonium bromide**, N,N-dimethylaniline serves as the tertiary amine and methyl bromide is the alkylating agent.

## General Reaction Pathway

The synthesis proceeds via a nucleophilic substitution ( $S_N2$ ) mechanism, where the lone pair of electrons on the nitrogen atom of N,N-dimethylaniline attacks the electrophilic methyl group of methyl bromide. The bromide ion is displaced, and the quaternary ammonium salt is formed.



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Caption: General synthesis of **Phenyltrimethylammonium bromide**.

## Experimental Protocols

The following experimental protocol is based on the early methodologies for the synthesis of quaternary ammonium salts, adapted from the principles described in early 20th-century

chemical literature.

## Synthesis of Phenyltrimethylammonium Bromide

Objective: To synthesize **Phenyltrimethylammonium bromide** from N,N-dimethylaniline and methyl bromide.

Materials:

- N,N-dimethylaniline (freshly distilled)
- Methyl bromide
- Anhydrous diethyl ether
- Reaction vessel equipped with a reflux condenser and a means for introducing a gaseous reagent.

Procedure:

- A solution of freshly distilled N,N-dimethylaniline in anhydrous diethyl ether is prepared in the reaction vessel.
- The vessel is cooled in an ice bath.
- A stream of gaseous methyl bromide is passed through the solution with constant stirring.
- The reaction is allowed to proceed until the precipitation of a white solid is complete.
- The solid product is collected by filtration, washed with cold anhydrous diethyl ether to remove any unreacted starting materials, and dried under vacuum.

## Early Characterization and Physical Properties

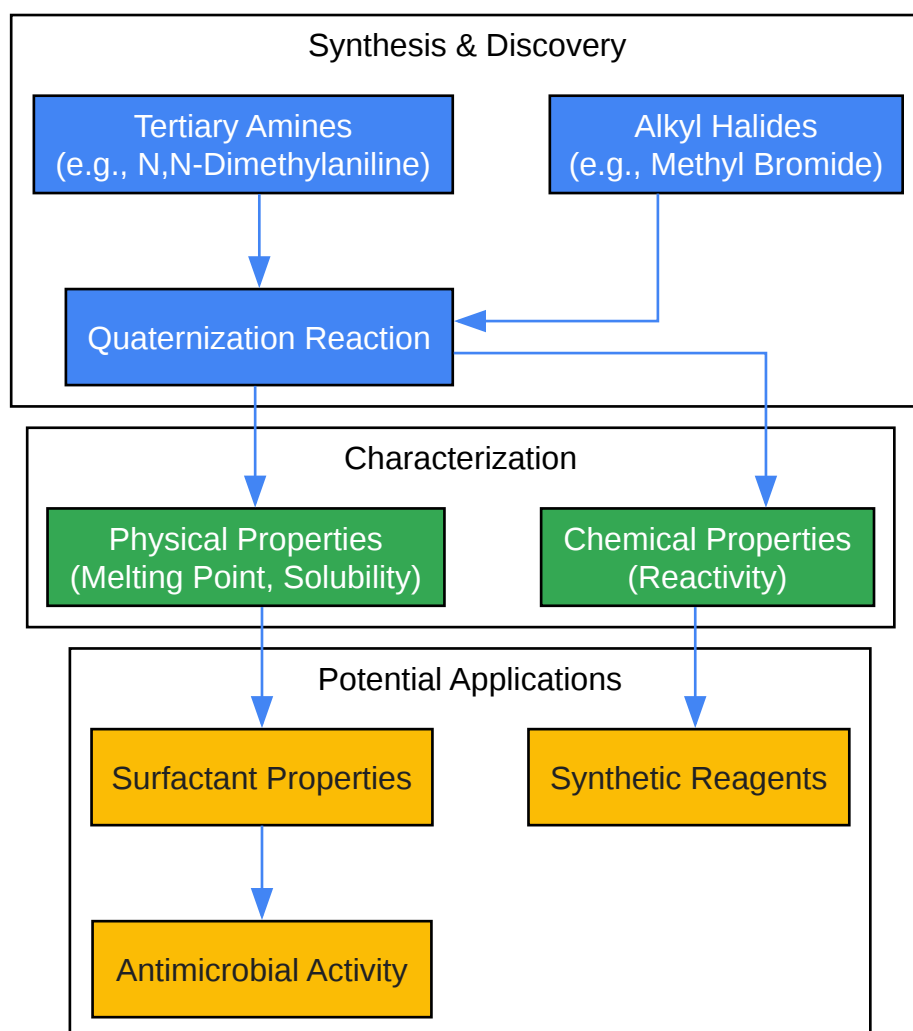
The initial characterization of newly synthesized compounds in the early 20th century relied on fundamental physical and chemical properties. For **Phenyltrimethylammonium bromide**, these would have included its appearance, solubility, and melting point.

Property	Observation (Early Reports)
Appearance	White to off-white crystalline solid
Solubility	Soluble in polar solvents such as water and ethanol.
Insoluble in nonpolar solvents like diethyl ether.	
Melting Point	Decomposes upon heating, with early literature often reporting a range rather than a sharp point.
Hygroscopicity	Observed to be hygroscopic.

Note: Specific quantitative data from the very first synthesis is not readily available in retrospective literature. The table summarizes the qualitative observations that would have been recorded.

## Logical Relationships in Early Quaternary Ammonium Salt Research

The study of **Phenyltrimethylammonium bromide** was part of a broader investigation into quaternary ammonium salts. The logical flow of this research is depicted below.



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Caption: Research workflow for early quaternary ammonium salts.

## Conclusion

The early research into **Phenyltrimethylammonium bromide** laid the groundwork for its eventual widespread use as a versatile reagent in organic chemistry, particularly in the form of its perbromide and tribromide derivatives for bromination reactions. The foundational synthesis via the quaternization of N,N-dimethylaniline, a classic example of amine alkylation, is a straightforward and efficient method that has stood the test of time. While detailed quantitative data and mechanistic studies were limited in the early 20th century, the initial qualitative characterization provided the essential knowledge for its subsequent development and

application in synthetic chemistry. This historical perspective is crucial for a complete understanding of this important chemical compound.

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